

Essential Safety and Handling Guide for TnPBI (TPBi)

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Compound of Interest

| | |
|----------------|------------|
| Compound Name: | TnPBI |
| CAS No.: | 49840-16-6 |
| Cat. No.: | B1209100 |

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This guide provides immediate safety, operational, and disposal protocols for handling **TnPBI**, correctly identified as TPBi, or 2,2',2''-(1,3,5-Benzinetriyl)-tris(1-phenyl-1-H-benzimidazole). The information is tailored for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

I. Immediate Safety Information

Based on available Safety Data Sheets (SDS), TPBi is not classified as a hazardous substance or mixture under Regulation (EC) No. 1272/2008. However, standard laboratory best practices for handling fine chemical powders should always be observed to minimize any potential risks.

Personal Protective Equipment (PPE):

The recommended personal protective equipment for handling TPBi is standard for a laboratory setting where non-hazardous chemical powders are used. The primary goal is to prevent inhalation, ingestion, and contact with skin and eyes.

| PPE Component | Specification | Purpose |
|------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------|
| Eye Protection | Safety glasses with side shields, conforming to standards such as EN166 (EU) or ANSI Z87.1. | Protects eyes from airborne particles and accidental splashes. |
| Hand Protection | Standard laboratory gloves (e.g., nitrile). | Prevents direct skin contact with the chemical. |
| Body Protection | A lab coat or gown, fully fastened. | Protects skin and personal clothing from contamination. |
| Respiratory Protection | Generally not required if handled in a well-ventilated area or a fume hood. Use a NIOSH/MSHA approved respirator if dust is generated and ventilation is inadequate. | Prevents inhalation of airborne powder. |
| Footwear | Closed-toe shoes. | Protects feet from spills and falling objects. |

II. Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area to minimize dust accumulation.[1]
- For procedures that may generate significant amounts of airborne dust, such as weighing or transferring large quantities, use a chemical fume hood or a powder handling enclosure.[1][2]

Safe Handling Practices:

- Read and understand the Safety Data Sheet (SDS) before handling TPBi.
- Avoid generating dust.[1]
- Avoid inhalation, ingestion, and contact with skin and eyes.

- Wash hands thoroughly after handling, before breaks, and at the end of the workday.
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed container in a well-ventilated place.
- Keep away from light as the product is light-sensitive.
- Store at ambient temperature.
- There are no known incompatible materials.

III. Disposal Plan

As TPBi is considered a non-hazardous chemical, disposal procedures are more straightforward than for hazardous materials. However, local regulations should always be consulted.

Waste TPBi (Solid):

- Solid, non-hazardous chemical waste can often be disposed of in the regular trash.
- To prevent alarming custodial staff, it is best practice to place sealed containers of non-hazardous solid waste directly into the outside dumpster.[3]
- Label the container as "non-hazardous" to ensure proper identification.[4]

Empty Containers:

- Empty containers of TPBi should have their labels defaced or removed to indicate they no longer contain the chemical.[3]
- Once the label is removed, the empty container can be disposed of in the regular trash.[3]

Contaminated Materials:

- Disposable PPE (gloves, etc.) and other materials (e.g., weigh paper) contaminated with TPBi can be disposed of in the regular trash, provided local regulations do not stipulate otherwise.

IV. Quantitative Data

The following table summarizes key quantitative data for TPBi.

| Property | Value |
|------------------------------|-----------------------------------------------------------------------|
| Chemical Name | 2,2',2''-(1,3,5-Benzinetriyl)-tris(1-phenyl-1-H-benzimidazole) |
| Synonyms | TPBi, 1,3,5-Tris(1-phenyl-1H-benzimidazol-2-yl)benzene |
| CAS Number | 192198-85-9[5][6][7] |
| Molecular Formula | C45H30N6[7] |
| Molecular Weight | 654.76 g/mol [7] |
| Physical State | Solid: Powder/Crystals |
| Melting Point | 272-277°C (lit.) |
| Solubility | Soluble in Chlorobenzene, Chloroform, Toluene. Insoluble in water. |
| Occupational Exposure Limits | No occupational exposure limit has been assigned. |

V. Experimental Protocol: Weighing and Preparing a Solution of TPBi

This protocol outlines the steps for safely weighing TPBi powder and preparing a solution.

1. Preparation: a. Ensure the work area (e.g., chemical fume hood, balance) is clean and free of clutter. b. Gather all necessary materials: TPBi, solvent, weigh paper or boat, spatula,

appropriate glassware, and wash bottle with solvent. c. Don the appropriate PPE as specified in Section I.

2. Weighing the TPBi Powder: a. Place a weigh boat or a piece of creased weigh paper on the analytical balance. b. Tare the balance to read zero. c. In a chemical fume hood or designated powder handling area, carefully use a clean spatula to transfer the desired amount of TPBi powder to the weigh boat.[2] d. Avoid creating dust by handling the powder gently. If any powder is spilled, clean it up immediately with a wet wipe. Do not use a dry brush, as this can generate dust.[2] e. Record the final mass of the TPBi.

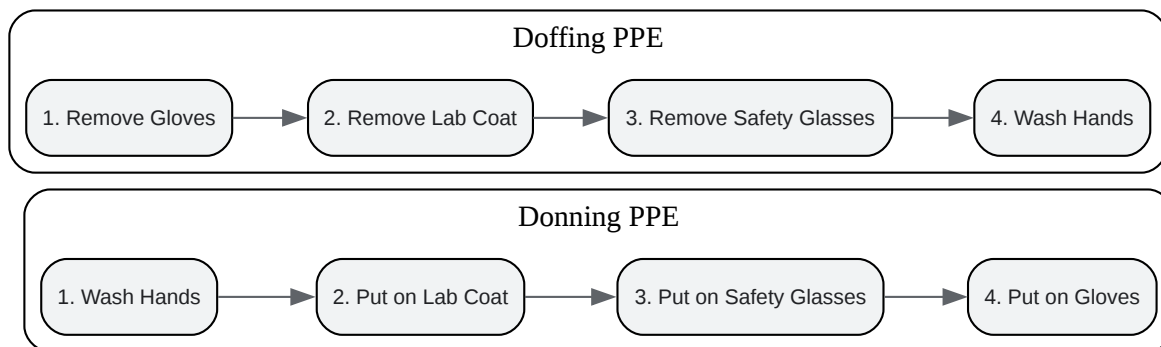
3. Preparing the Solution: a. Carefully transfer the weighed TPBi powder into the appropriate flask or beaker. b. Use a small amount of the chosen solvent to rinse the weigh boat and spatula to ensure a quantitative transfer of the powder into the glassware. c. Add the remaining solvent to the glassware to reach the desired concentration. d. Stir or sonicate the mixture until the TPBi is fully dissolved.

4. Post-Procedure: a. Tightly cap the prepared solution and label it with the chemical name, concentration, solvent, and date. b. Clean all non-disposable equipment used. c. Dispose of all contaminated disposable materials (e.g., weigh paper, gloves) as outlined in Section III. d. Doff PPE according to the procedure in the diagram below. e. Wash hands thoroughly with soap and water.

VI. Mandatory Visualizations

Diagram 1: Personal Protective Equipment (PPE) Donning and Doffing Workflow

This diagram illustrates the correct sequence for putting on (donning) and taking off (doffing) basic laboratory PPE to prevent contamination.



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Caption: Standard procedure for donning and doffing laboratory PPE.

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